

Benzothiazole-2-sulfonyl fluoride molecular weight

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Benzothiazole-2-sulfonyl fluoride*

CAS No.: *878376-34-2*

Cat. No.: *B1279849*

[Get Quote](#)

An In-Depth Technical Guide to **Benzothiazole-2-sulfonyl Fluoride** for Advanced Research

Authored by: Gemini, Senior Application Scientist

Abstract

This technical guide provides a comprehensive overview of **Benzothiazole-2-sulfonyl fluoride** (BTSF), a reactive chemical probe of significant interest in contemporary chemical biology and drug discovery. We will delve into its fundamental physicochemical properties, synthesis, and the mechanistic principles that underpin its utility. This document is intended for researchers, scientists, and drug development professionals, offering expert insights into the application of BTSF as a covalent modifier for proteomics research, supported by detailed protocols and safety considerations.

Introduction: The Rise of Covalent Probes in Chemical Biology

The landscape of chemical biology and drug discovery has seen a resurgence of interest in covalent inhibitors and probes. Unlike their non-covalent counterparts, these molecules form a

stable, lasting bond with their biological targets, offering unique advantages in target identification, validation, and therapeutic intervention. Within this class of reactive molecules, sulfonyl fluorides have emerged as "privileged warheads".^[1] Their unique balance of stability in aqueous biological environments and specific reactivity towards certain amino acid residues makes them powerful tools for interrogating complex biological systems.^[1]

Benzothiazole-2-sulfonyl fluoride (BTSF) is a member of this important class of chemical probes. It is a derivative of thiazole designed for applications in proteomics research.^[2] The benzothiazole scaffold itself is a versatile structural motif found in a wide array of biologically active compounds, including those with anticancer and anti-inflammatory properties.^{[3][4][5]} This guide will elucidate the properties and applications of BTSF, providing the foundational knowledge necessary for its effective use in a research setting.

Physicochemical Properties of Benzothiazole-2-sulfonyl Fluoride

A precise understanding of a compound's physicochemical properties is paramount for its application in any experimental setting. The key identifiers and properties of **Benzothiazole-2-sulfonyl fluoride** are summarized in the table below.

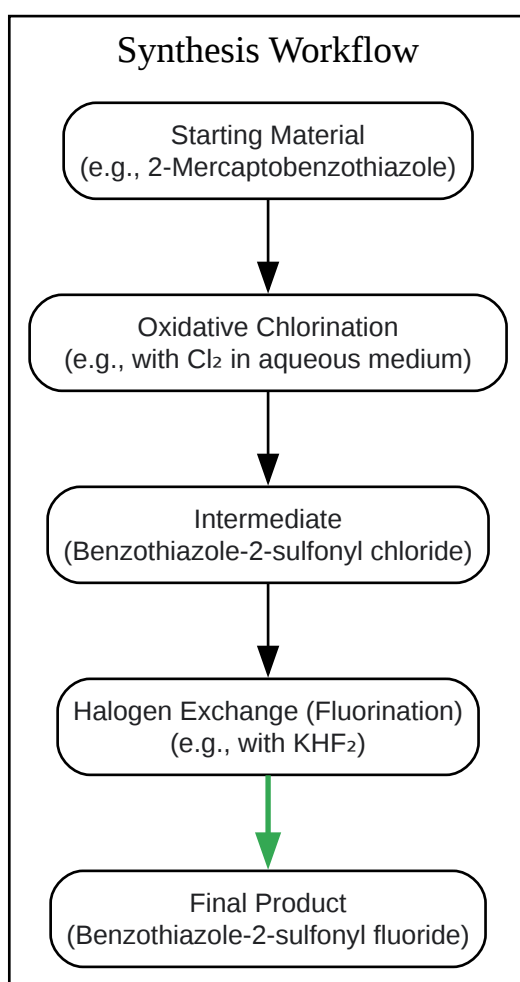
Property	Value	Source(s)
Molecular Formula	C ₇ H ₄ FNO ₂ S ₂	^{[2][6][7]}
Molecular Weight	217.24 g/mol	^[2]
CAS Number	878376-34-2	^{[2][6]}
Synonyms	1,3-Benzothiazole-2-sulfonyl fluoride, 2-Benzothiazolesulfonyl fluoride	^{[6][7]}
Appearance	(Typically a solid, refer to supplier for specifics)	N/A

Synthesis and Chemical Reactivity

General Synthesis Routes for Arylsulfonyl Fluorides

The synthesis of arylsulfonyl fluorides like BTSF can be achieved through several established chemical methodologies. A common and robust approach involves the conversion of a corresponding sulfonyl chloride to a sulfonyl fluoride via a halogen exchange (Halex) reaction. This is often accomplished using a fluoride salt such as potassium fluoride (KF) or potassium hydrogen fluoride (KHF₂).^[8]

Another prevalent method starts from thiols or disulfides, which are oxidized to form an intermediate sulfonyl chloride, followed by the introduction of a fluoride source.^[8] The general workflow for such a synthesis is depicted below.



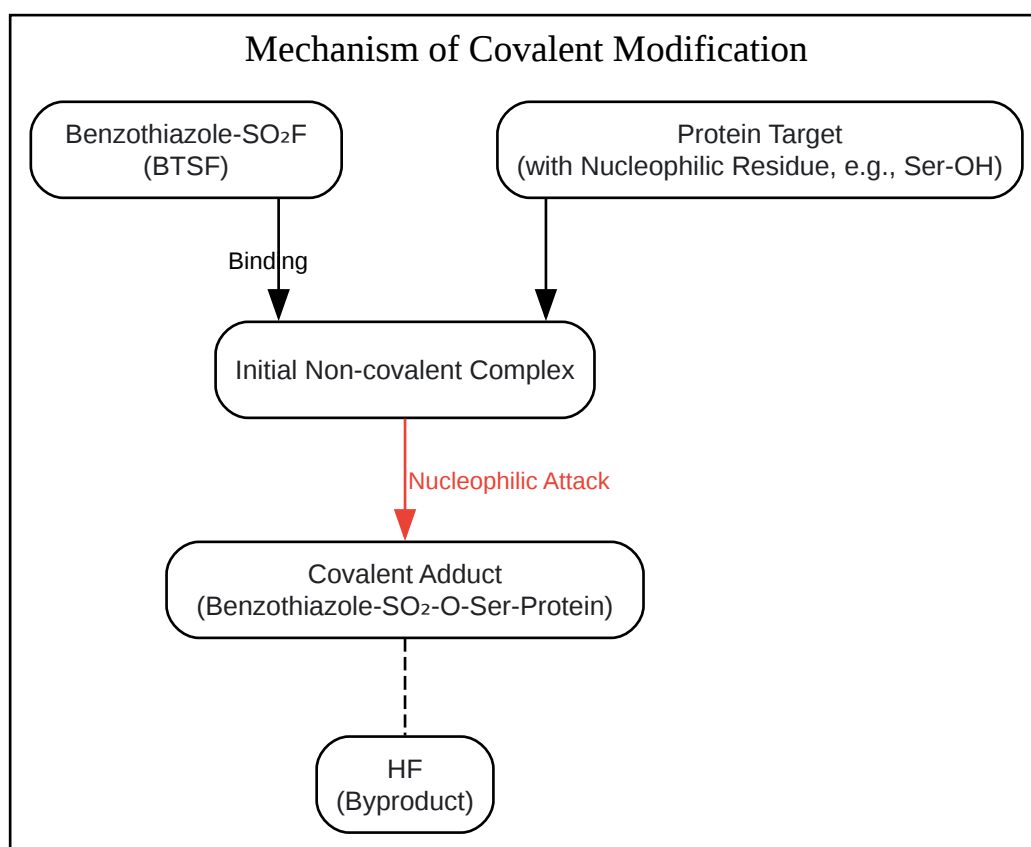
[Click to download full resolution via product page](#)

Caption: Generalized synthesis workflow for **Benzothiazole-2-sulfonyl fluoride**.

The Sulfonyl Fluoride "Warhead": A Privileged Electrophile

The utility of BTSF as a chemical probe is derived from the unique reactivity of its sulfonyl fluoride ($\text{—SO}_2\text{F}$) group. This functional group is remarkably stable in aqueous solutions, a critical feature for biocompatibility. However, it can act as a potent electrophile when presented with a suitable nucleophilic amino acid residue within a protein's binding pocket.^[1]

The reactivity of sulfonyl fluorides allows them to form stable covalent bonds with a range of amino acid residues, including serine, threonine, lysine, tyrosine, cysteine, and histidine. This broad reactivity profile, coupled with its context-dependent specificity, makes the sulfonyl fluoride moiety a "privileged warhead" for covalent enzyme inhibition and target identification.^[1]



[Click to download full resolution via product page](#)

Caption: Covalent modification of a protein target by BTSF.

Application in Proteomics: Activity-Based Protein Profiling (ABPP)

Given that **Benzothiazole-2-sulfonyl fluoride** is described as a tool for proteomics research, its primary application lies in methodologies like Activity-Based Protein Profiling (ABPP).^[2]

ABPP is a powerful chemical proteomic strategy used to identify and characterize active enzymes in complex biological samples. It utilizes reactive probes that covalently bind to the active sites of enzymes.

In a typical ABPP workflow, BTSF could be used to selectively label proteins with reactive serine, lysine, or other nucleophilic residues in their active sites. This allows for the identification of enzyme classes such as serine proteases, lipases, or other hydrolases.

Experimental Protocol: General Workflow for ABPP with BTSF

The following is a generalized, step-by-step methodology for an ABPP experiment using BTSF. This protocol is a template and must be optimized for the specific biological system and experimental goals.

Objective: To identify and profile active enzymes in a cell lysate using **Benzothiazole-2-sulfonyl fluoride** as a probe.

Materials:

- **Benzothiazole-2-sulfonyl fluoride** (BTSF) stock solution (e.g., 10 mM in DMSO)
- Cell lysate or proteome of interest
- Phosphate-buffered saline (PBS), pH 7.4
- SDS-PAGE reagents
- Appropriate detection reagents (e.g., if BTSF is modified with a reporter tag like a fluorophore or biotin for subsequent analysis)

Methodology:

- Proteome Preparation:
 - Prepare a soluble proteome from cells or tissues of interest by standard methods (e.g., sonication or lysis buffer) on ice.
 - Determine the total protein concentration using a standard assay (e.g., BCA assay).
- Probe Labeling:
 - Dilute the proteome to a final concentration of 1-2 mg/mL in PBS.
 - Add BTSF to the proteome to a final concentration (e.g., 10 μ M). The optimal concentration must be determined empirically.
 - Incubate the reaction for a defined period (e.g., 30-60 minutes) at a controlled temperature (e.g., 37 °C).
 - Causality: The incubation allows the electrophilic sulfonyl fluoride of BTSF to covalently react with nucleophilic residues in the active sites of target proteins.
- Quenching and Sample Preparation:
 - Stop the labeling reaction by adding 4x SDS-PAGE loading buffer.
 - Boil the samples for 5 minutes at 95 °C to denature the proteins.
- Analysis (Example: Gel-Based):
 - Separate the labeled proteins by SDS-PAGE.
 - If BTSF is tagged with a reporter, visualize the labeled proteins using an appropriate method (e.g., fluorescence scanning for a fluorophore tag or streptavidin blotting for a biotin tag).
 - The resulting protein bands can be excised from the gel and identified using mass spectrometry.
- Data Interpretation:

- Identified proteins are candidate targets of BTSF. Further validation experiments are required to confirm direct binding and functional inhibition.
- Self-Validation: Competitive ABPP can be performed by pre-incubating the proteome with a known inhibitor for a target of interest before adding BTSF. A decrease in the labeling of a specific protein band would validate it as the target of the known inhibitor.

Safety and Handling

As a reactive electrophile, **Benzothiazole-2-sulfonyl fluoride** and related compounds must be handled with appropriate care. While a specific Safety Data Sheet (SDS) for BTSF is not provided in the search results, general precautions for benzothiazole derivatives and reactive sulfonyl fluorides should be followed.

- Personal Protective Equipment (PPE): Always wear protective gloves, safety goggles, and a lab coat when handling the compound.[\[9\]](#)[\[10\]](#)
- Handling: Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of any dust or vapors.[\[9\]](#)[\[11\]](#) Avoid contact with skin and eyes.[\[12\]](#)
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[9\]](#)
- Disposal: Dispose of the compound and any contaminated materials in accordance with local, state, and federal regulations for chemical waste.[\[9\]](#)[\[10\]](#)

Conclusion

Benzothiazole-2-sulfonyl fluoride represents a valuable tool in the chemical biologist's arsenal. Its well-defined physicochemical properties, combined with the privileged reactivity of the sulfonyl fluoride warhead, make it an effective probe for exploring protein function through covalent labeling. By understanding its mechanism of action and employing carefully designed experimental workflows such as Activity-Based Protein Profiling, researchers can leverage BTSF to identify novel enzyme targets, validate drug candidates, and deepen our understanding of complex biological pathways. As with all reactive compounds, adherence to strict safety protocols is essential for its successful and safe implementation in the laboratory.

References

- PubChem. 2-[(Difluoroiodomethyl)sulfonyl]benzothiazole. [\[Link\]](#)
- LookChem. Benzothiazole-2-sulfonic acid. [\[Link\]](#)
- ResearchGate. Synthesis of fluoro benzothiazole sulphonamides and their antibacterial activity. [\[Link\]](#)
- PubChem. Benzothiazole-2-sulfonic acid. [\[Link\]](#)
- Royal Society of Chemistry. Sulfonyl fluorides as privileged warheads in chemical biology. [\[Link\]](#)
- Synerzine. Safety Data Sheet - Benzothiazole. [\[Link\]](#)
- LANXESS. Product Safety Assessment: Benzothiazole. [\[Link\]](#)
- PubMed. Investigations on the mechanism of action of the novel antitumor agents 2-benzothiazolyl, 2-benzoxazolyl, and 2-benzimidazolyl hydrazones derived from 2-acetylpyridine. [\[Link\]](#)
- R&D Chemicals. **Benzothiazole-2-sulfonyl fluoride**. [\[Link\]](#)
- ChemRxiv. The Synthesis of Sulfonyl Fluoride Functionalized 2-Aminothiazoles using a Diversity Oriented Clicking Strategy. [\[Link\]](#)
- MDPI. Benzothiazole-Based Therapeutics: FDA Insights and Clinical Advances. [\[Link\]](#)
- Frontiers. Synthesis and biological evaluation of novel benzothiazole derivatives as potential anticancer and antiinflammatory agents. [\[Link\]](#)
- MDPI. Synthetic Routes to Arylsulfonyl Fluorides. [\[Link\]](#)
- ResearchGate. Benzothiazole derivatives incorporating fluorine. [\[Link\]](#)
- PubMed. Investigation of Apoptotic and Anticancer Effects of 2-substituted Benzothiazoles in Breast Cancer Cell Lines: EGFR Modulation and Mechanistic Insights. [\[Link\]](#)

- National Institutes of Health. TDDFT Study on the ESIPT Properties of 2-(2'-Hydroxyphenyl)-Benzothiazole and Sensing Mechanism of a Derived Fluorescent Probe for Fluoride Ion. [\[Link\]](#)
- Progress in Chemical and Biochemical Research. A Review on Recent Development and biological applications of benzothiazole derivatives. [\[Link\]](#)
- ResearchGate. Applications of sulfonyl fluorides Examples of biologically active.... [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Sulfonyl fluorides as privileged warheads in chemical biology - Chemical Science (RSC Publishing) [\[pubs.rsc.org\]](https://pubs.rsc.org)
- 2. scbt.com [\[scbt.com\]](https://scbt.com)
- 3. mdpi.com [\[mdpi.com\]](https://mdpi.com)
- 4. Frontiers | Synthesis and biological evaluation of novel benzothiazole derivatives as potential anticancer and antiinflammatory agents [\[frontiersin.org\]](https://frontiersin.org)
- 5. researchgate.net [\[researchgate.net\]](https://researchgate.net)
- 6. 1,3-benzothiazole-2-sulfonyl fluoride [878376-34-2] | King-Pharm [\[king-pharm.com\]](https://king-pharm.com)
- 7. rdchemicals.com [\[rdchemicals.com\]](https://rdchemicals.com)
- 8. mdpi.com [\[mdpi.com\]](https://mdpi.com)
- 9. fishersci.com [\[fishersci.com\]](https://fishersci.com)
- 10. synerzine.com [\[synerzine.com\]](https://synerzine.com)
- 11. lgcstandards.com [\[lgcstandards.com\]](https://lgcstandards.com)
- 12. lanxess.com [\[lanxess.com\]](https://lanxess.com)
- To cite this document: BenchChem. [Benzothiazole-2-sulfonyl fluoride molecular weight]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b1279849/docs#benzothiazole-2-sulfonyl-fluoride-molecular-weight\]](https://www.benchchem.com/product/b1279849/docs#benzothiazole-2-sulfonyl-fluoride-molecular-weight)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)